

Introduction: The Strategic Value of the Aryl-Thiophene Scaffold

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Compound of Interest

Compound Name: 2-Methyl-5-(2-nitrophenyl)thiophene

Cat. No.: B13239826

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Heterocyclic compounds form the backbone of modern medicinal chemistry, with thiophene-based structures holding a privileged position.^{[1][2]} The thiophene ring, a five-membered aromatic heterocycle containing sulfur, is a well-established bioisostere of the benzene ring, offering unique physicochemical properties that can enhance drug-receptor interactions, modulate metabolism, and improve solubility.^[3] Its derivatives are integral to a wide array of FDA-approved drugs, spanning therapeutic areas such as oncology, inflammation, and infectious diseases.^{[1][4]}

This guide provides a comprehensive technical overview of a specific, high-value building block: **2-Methyl-5-(2-nitrophenyl)thiophene**. This molecule is of significant interest due to its trifecta of functional components:

- The Thiophene Core: An electron-rich aromatic system amenable to further functionalization.
- The 2-Methyl Group: An electron-donating group that influences the electronic properties and reactivity of the thiophene ring.
- The 5-(2-nitrophenyl) Group: A sterically demanding and strongly electron-withdrawing moiety that serves as a critical synthetic handle for subsequent chemical transformations,

most notably the reduction of the nitro group to a primary amine.

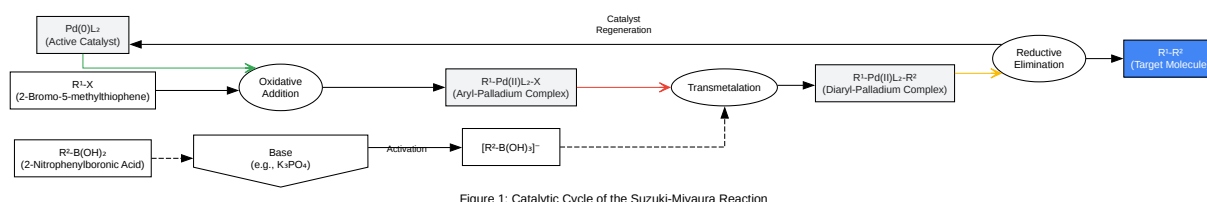
Understanding the synthesis, properties, and reactivity of this compound is essential for chemists aiming to leverage its structure for the development of novel therapeutic agents and advanced organic materials.

Section 1: Synthesis and Purification

The construction of the C-C bond between the thiophene and phenyl rings is most efficiently achieved via palladium-catalyzed cross-coupling reactions. The Suzuki-Miyaura reaction is the preeminent method for this transformation due to its mild reaction conditions, high functional group tolerance, and the commercial availability of a vast library of boronic acids.[5][6][7]

Causality of Method Selection

The choice of the Suzuki-Miyaura coupling is strategic. Unlike harsher coupling methods, it proceeds under conditions that preserve the sensitive nitro functionality. The mechanism, involving a Pd(0)/Pd(II) catalytic cycle, is robust and well-understood, allowing for predictable outcomes and high yields.[8] The key starting materials, 2-bromo-5-methylthiophene and 2-nitrophenylboronic acid, are readily accessible, making this route both efficient and cost-effective for laboratory and industrial-scale synthesis.



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Caption: Figure 1: Catalytic Cycle of the Suzuki-Miyaura Reaction.

Experimental Protocol: Suzuki-Miyaura Synthesis

This protocol is a self-validating system. The progress can be monitored by Thin-Layer Chromatography (TLC), and the final product structure is confirmed by the spectroscopic methods detailed in Section 3.

- **Reagent Preparation:** In an oven-dried round-bottom flask equipped with a magnetic stir bar and reflux condenser, add 2-bromo-5-methylthiophene (1.0 eq), 2-nitrophenylboronic acid (1.1 eq), and potassium phosphate (K_3PO_4) (2.0 eq).
- **Inert Atmosphere:** Seal the flask with a septum and purge with dry argon or nitrogen for 15-20 minutes to create an inert atmosphere. This is critical to prevent the oxidation and deactivation of the palladium catalyst.
- **Solvent Addition:** Add a degassed solvent mixture of 1,4-dioxane and water (e.g., 4:1 ratio) via syringe. The solvent choice is crucial for dissolving both the organic substrates and the inorganic base.^[5]
- **Catalyst Addition:** Add the palladium catalyst, such as Tetrakis(triphenylphosphine)palladium(0) $[Pd(PPh_3)_4]$ (2.5 mol%), to the flask under a positive pressure of argon.
- **Reaction:** Heat the reaction mixture to 90 °C and stir vigorously for 12 hours or until TLC analysis indicates complete consumption of the starting material (2-bromo-5-methylthiophene).
- **Work-up:** Cool the mixture to room temperature. Dilute with ethyl acetate and water. Transfer the mixture to a separatory funnel.^[8]
- **Extraction:** Separate the organic layer. Extract the aqueous layer twice more with ethyl acetate. Combine the organic extracts.
- **Washing:** Wash the combined organic layer with brine to remove residual water and inorganic salts. Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure using a rotary evaporator.

- Purification: Purify the crude residue by flash column chromatography on silica gel, typically using a gradient of ethyl acetate in hexanes, to afford the pure **2-Methyl-5-(2-nitrophenyl)thiophene**.

Section 2: Physicochemical Properties

The physical properties of the compound are dictated by its molecular structure, including its polarity, molecular weight, and intermolecular forces. While extensive data on this specific isomer is not widely published, we can predict its properties based on well-understood chemical principles and data from analogous structures.

Property	Predicted Value / Description	Rationale / Reference
Molecular Formula	C ₁₁ H ₉ NO ₂ S	Based on atomic composition.
Molecular Weight	219.26 g/mol	Calculated from the molecular formula.
Appearance	Pale yellow to yellow crystalline solid	The nitrophenyl chromophore typically imparts color.[9]
Melting Point	>100 °C (Predicted)	Aromatic compounds of this size are typically solids. The related compound 5-Methyl-2-[(2-nitrophenyl)amino]thiophene-3-carbonitrile melts at 109-115 °C.[9][10]
Solubility	Insoluble in water; Soluble in common organic solvents (DCM, THF, Ethyl Acetate, Acetone).	The molecule is largely nonpolar, dominated by aromatic rings.
Polymorphism	High potential for polymorphism	The related "ROY" compound is famous for having over a dozen polymorphs. Rotational freedom around the C-C single bond between the rings allows for different conformers that can pack into distinct crystal lattices.[11][12][13]

Section 3: Spectroscopic Profile and Structural Elucidation

A rigorous structural confirmation is paramount. The following spectroscopic data are predicted for **2-Methyl-5-(2-nitrophenyl)thiophene** and provide a benchmark for characterization.

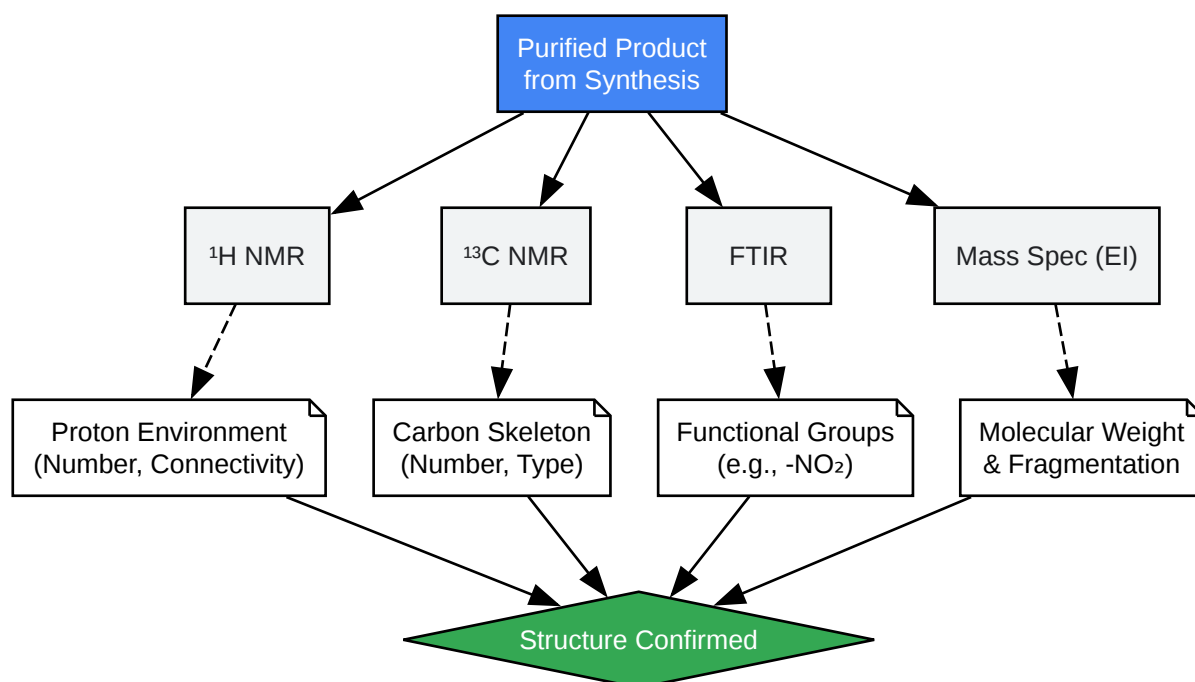


Figure 2: Workflow for Structural Characterization

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Caption: Figure 2: Workflow for Structural Characterization.

^1H NMR Spectroscopy (400 MHz, CDCl_3)

The proton NMR spectrum is expected to be highly informative, with distinct signals for each proton environment.

Predicted δ (ppm)	Multiplicity	Integration	Assignment	Rationale
~ 7.90 - 7.80	d	1H	Ar-H (ortho to -NO ₂)	The nitro group strongly deshields the adjacent proton.
~ 7.65 - 7.55	m	2H	Ar-H	Phenyl protons.
~ 7.45 - 7.35	m	1H	Ar-H	Phenyl proton.
~ 7.20	d	1H	Thiophene H-4	Doublet due to coupling with H-3.
~ 6.80	d	1H	Thiophene H-3	Doublet due to coupling with H-4, upfield due to shielding from the methyl group.
~ 2.50	s	3H	-CH ₃	Singlet in the typical alkyl-aromatic region.

¹³C NMR Spectroscopy (100 MHz, CDCl₃)

The ¹³C NMR spectrum will confirm the carbon skeleton. Due to the asymmetry of the molecule, 11 distinct signals are expected.

Predicted δ (ppm)	Assignment	Rationale
~ 149.0	Ar-C (C-NO ₂)	Quaternary carbon attached to the electron-withdrawing nitro group.
~ 145.0 - 135.0	Thiophene Quaternary Cs	The two quaternary carbons of the thiophene ring.
~ 133.0 - 124.0	Ar-CH & Thiophene-CH	Aromatic and thiophene methine carbons.
~ 15.5	-CH ₃	Typical chemical shift for a methyl group attached to an sp ² carbon.

Infrared (IR) Spectroscopy (ATR)

IR spectroscopy is ideal for confirming the presence of key functional groups, especially the nitro group.[\[14\]](#)

Wavenumber (cm ⁻¹)	Assignment	Functional Group
~ 3100 - 3000	C-H stretch	Aromatic (Thiophene and Phenyl)
~ 2950	C-H stretch	Methyl
~ 1585, 1470	C=C stretch	Aromatic Ring
~ 1525	N-O asymmetric stretch	Nitro (-NO ₂) [15]
~ 1345	N-O symmetric stretch	Nitro (-NO ₂) [15]
~ 850 - 750	C-H out-of-plane bend	Substituted Aromatics

Mass Spectrometry (Electron Ionization - EI)

MS provides the molecular weight and key fragmentation patterns, offering definitive proof of structure.

m/z Value	Assignment	Rationale
219	$[M]^+$	Molecular Ion
173	$[M - NO_2]^+$	Loss of the nitro group, a common fragmentation pathway for nitroaromatics.
97	$[C_5H_5S]^+$	Fragment corresponding to the methyl-thiophene cation.

Section 4: Chemical Reactivity and Synthetic Potential

The true value of **2-Methyl-5-(2-nitrophenyl)thiophene** lies in its potential for further transformation, primarily centered around the nitro group.

Reduction of the Nitro Group

The conversion of the nitro group to an amine is one of the most powerful transformations in medicinal chemistry. It unmask a nucleophilic site that can be used for a vast array of subsequent reactions.

Protocol: Reduction with Tin(II) Chloride

- Dissolve **2-Methyl-5-(2-nitrophenyl)thiophene** (1.0 eq) in ethanol.
- Add a solution of Tin(II) chloride dihydrate ($SnCl_2 \cdot 2H_2O$) (4-5 eq) in concentrated hydrochloric acid (HCl).
- Heat the mixture to reflux (approx. 70-80 °C) for 2-4 hours, monitoring by TLC.
- Cool the reaction to room temperature and carefully basify with a saturated aqueous solution of sodium bicarbonate ($NaHCO_3$) or sodium hydroxide (NaOH) until the pH is > 8.
- Extract the product with ethyl acetate, dry the organic layer over Na_2SO_4 , and concentrate to yield 5-(2-aminophenyl)-2-methylthiophene.

This resulting aniline is a versatile intermediate, ready for amide couplings, cyclization reactions, or diazotization to introduce other functionalities.

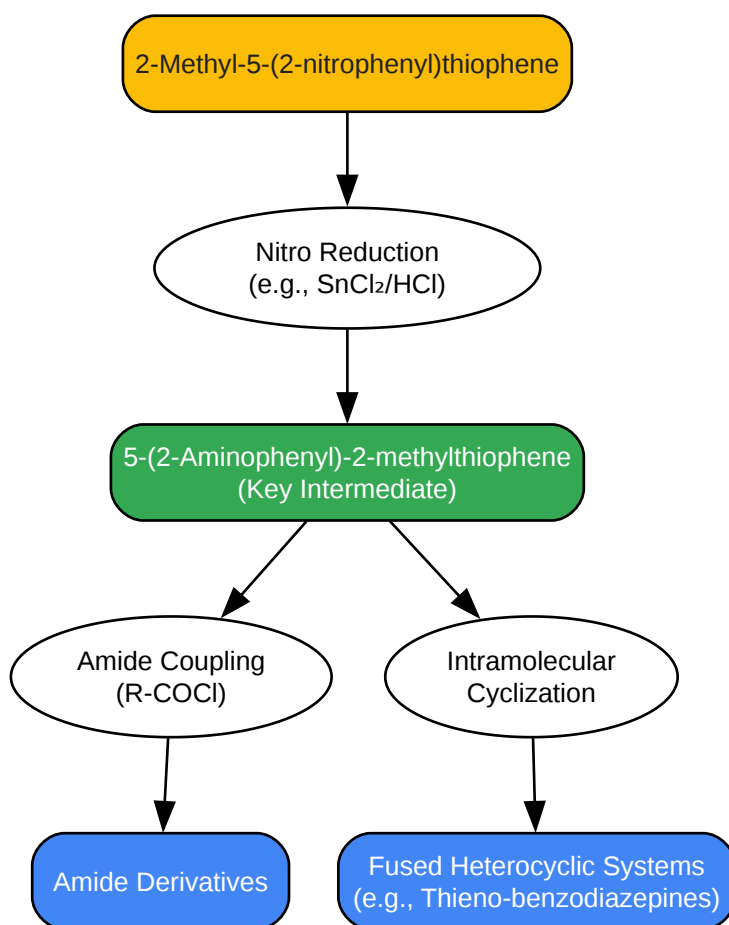


Figure 3: Key Synthetic Transformations

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Caption: Figure 3: Key Synthetic Transformations.

Section 5: Applications in Drug Discovery and Materials Science

The **2-Methyl-5-(2-nitrophenyl)thiophene** scaffold is not an end in itself but a means to access more complex and potentially bioactive molecules.

- **Precursor to Fused Heterocycles:** The true power of the aniline intermediate (derived from nitro reduction) is its ability to undergo intramolecular cyclization reactions. This can lead to

the formation of tricyclic systems like thieno-benzodiazepines, which are structurally related to important central nervous system drugs like Olanzapine.[1][10][11] This makes the title compound a critical starting point for exploring novel antipsychotic, anxiolytic, or anticonvulsant agents.

- **Bioisosteric Scaffolding:** By incorporating the thiophene ring, medicinal chemists can explore new chemical space while mimicking the steric and electronic properties of a phenyl ring.[3] This can lead to compounds with improved pharmacokinetic profiles (ADME) or novel intellectual property.
- **Diverse Biological Potential:** The thiophene nucleus is a component of drugs with a wide range of activities, including anti-inflammatory, antimicrobial, and anticancer properties.[4][16] This compound provides a versatile platform for building libraries of new derivatives for screening against these and other biological targets.

Conclusion

2-Methyl-5-(2-nitrophenyl)thiophene is a strategically important synthetic intermediate. Its chemical properties are defined by the interplay between the electron-rich thiophene core and the electron-withdrawing nitrophenyl substituent. It is readily accessible through robust Suzuki-Miyaura cross-coupling chemistry. The true utility of this molecule is realized upon the reduction of its nitro group, which unlocks a pathway to a plethora of more complex derivatives, particularly fused heterocyclic systems of high interest in drug discovery. This guide provides the foundational chemical knowledge required for researchers to effectively synthesize, characterize, and utilize this valuable building block in their scientific endeavors.

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